

Comparative Bioactivity of (R)- and (S)-2-Methyldecanenitrile: A Review of Available Data

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Compound of Interest

Compound Name: 2-Methyldecanenitrile

Cat. No.: B1664566

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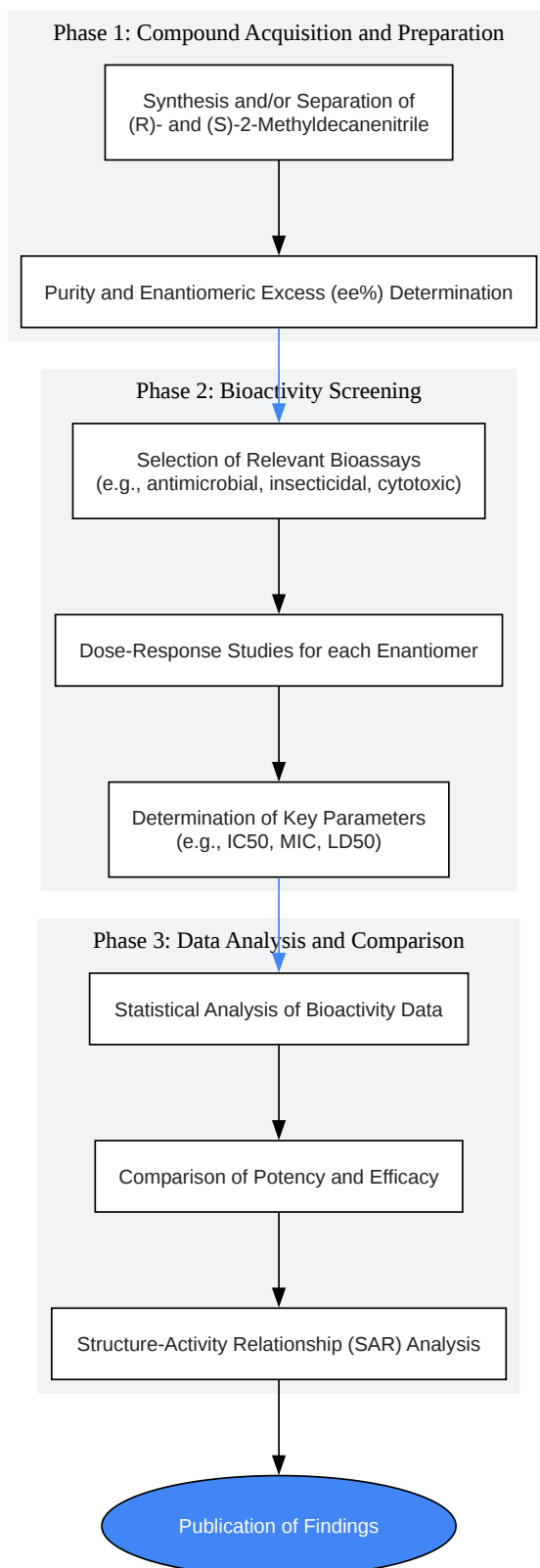
A comprehensive review of scientific literature reveals a significant gap in the comparative bioactivity data for the (R)- and (S)-enantiomers of **2-methyldecanenitrile**. While this compound is recognized in the fragrance industry for its characteristic peach-like aroma, specific studies detailing and comparing the biological activities of its individual stereoisomers are not publicly available.

2-Methyldecanenitrile, a chiral molecule, exists as two distinct enantiomers: (R)-**2-Methyldecanenitrile** and (S)-**2-Methyldecanenitrile**. In pharmacology and toxicology, it is a well-established principle that enantiomers of a chiral compound can exhibit significantly different biological activities. This stereoselectivity arises from the three-dimensional nature of biological targets, such as enzymes and receptors, which often interact preferentially with one enantiomer over the other. Such differential interactions can lead to variations in potency, efficacy, and even the nature of the biological response.

Despite the fundamental importance of stereochemistry in bioactivity, dedicated research comparing the effects of (R)- and (S)-**2-Methyldecanenitrile** appears to be absent from the current body of scientific literature. Searches of chemical and biological databases have not yielded any studies that provide the experimental data necessary to construct a comparative guide as requested. Information regarding the insecticidal, antimicrobial, or any other specific biological activities of the individual enantiomers remains uncharacterized.

For illustrative purposes, a general workflow for comparing the bioactivity of enantiomers is presented below. This workflow outlines the typical steps researchers would undertake to

investigate the differential effects of stereoisomers.



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Caption: General workflow for comparing the biological activity of enantiomers.

Due to the absence of specific experimental data for (R)- and (S)-**2-Methyldecanenitrile**, it is not possible to provide the requested data tables or detailed experimental protocols. The scientific community would first need to conduct foundational research to generate this data. Such studies would be essential to elucidate any potential stereoselective bioactivities of these compounds, which could have implications for their application in various fields, including agriculture and pharmacology. Until such research is performed and published, a meaningful comparison of the bioactivity of (R)- and (S)-**2-Methyldecanenitrile** cannot be compiled.

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